

3,5-Dimethoxybenzaldehyde stability air sensitive storage

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Compound Focus: 3,5-Dimethoxybenzaldehyde

CAS No.: 7311-34-4

Cat. No.: S749997

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Basic Properties & Storage Guidelines

The table below consolidates the physical property and storage data from the supplier specifications.

Property / Guideline	Value / Description	Source
Melting Point	43-50 °C [1] [2]	
Boiling Point	151 °C / 16 mmHg [1]	
Flash Point	> 112 °C [1]	
Appearance	White to light yellow crystals [2]	
Storage	Store at 0-8 °C [2]	
Air Sensitivity	Air sensitive [3]	
Incompatibilities	Strong oxidizing agents, strong bases, strong reducing agents [3]	

Safety and Handling

Appropriate personal protective equipment (PPE) should be used when handling this compound. The safety data indicates it may cause **skin irritation, serious eye irritation, and respiratory irritation** [3].

Recommended PPE includes:

- **Gloves**
- **Eyeshields**
- **Type N95 dust mask (US)** [1]

Research Context and Deeper Insights

To supplement the basic handling guidelines, here is some context on its use and the nature of its sensitivity.

- **Primary Research Use: 3,5-Dimethoxybenzaldehyde** is widely used as a **building block in organic synthesis** [1] [2]. Its structure makes it a valuable intermediate for constructing more complex molecules, particularly in pharmaceutical development for applications like anti-inflammatory and analgesic drugs [2].
- **Understanding Air Sensitivity in Aldehydes:** While the search results do not provide a detailed mechanism for this specific compound, the air sensitivity of aldehydes is a well-known phenomenon. They can be susceptible to oxidation, leading to the formation of carboxylic acids, or to autoxidation reactions when exposed to air over time. This general pathway is illustrated below.



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General degradation pathway for air-sensitive aldehydes.

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References

1. 3,5-Dimethoxybenzaldehyde 98 7311-34-4 [sigmaaldrich.com]

2. 3,5-Dimethoxybenzaldehyde [chemimpex.com]

3. 3,5-Dimethoxybenzaldehyde, 98% [fishersci.ca]

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